

# calcium adipate thermal stability comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Calcium adipate

CAS No.: 7486-40-0

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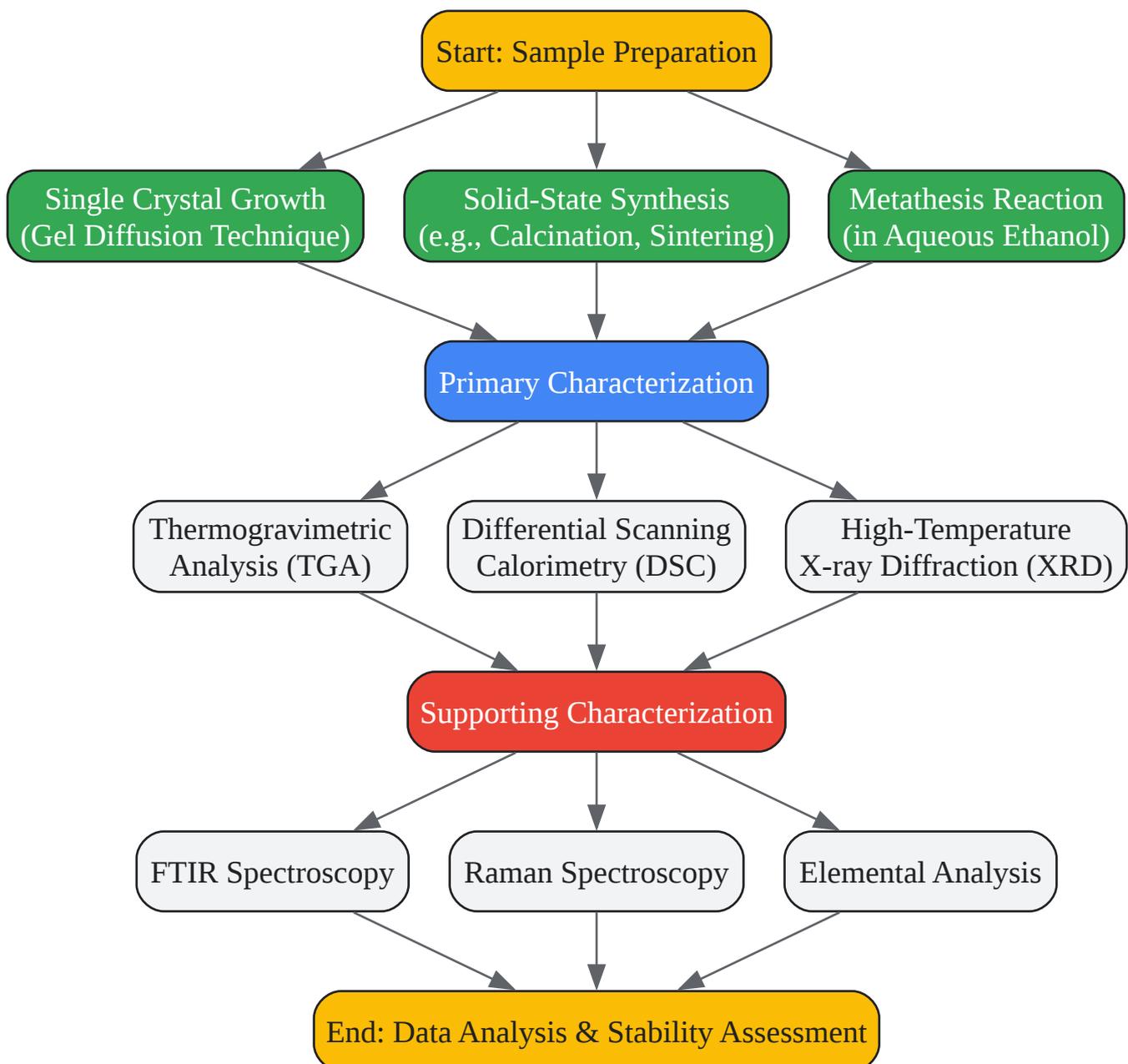
## Thermal Stability of Calcium Salts

The table below summarizes the key thermal stability data found in the search results.

Calcium Compound	Reported Thermal Stability / Decomposition Temperature	Experimental Conditions & Notes
<b>Calcium Adipate Monohydrate</b> (Ca(C6H8O4)·H2O)	Thermally stable up to <b>103 °C</b> [1].	Single crystals grown by gel diffusion technique; stability determined by TGA [1].
<b>Calcium Apatites</b> (General Class)	Stability highly dependent on stoichiometry and anions [2] [3].	
↳ <b>Hydroxyapatite</b> (HAp)	Dehydroxylation begins around <b>800-900 °C</b> in air; melts at a lower temperature than FAp [2] [3].	Stability is lowered by substitutions of calcium and phosphate [2].
↳ <b>Fluorapatite</b> (FAp)	Highest stability in the apatite group; melts at <b>~1644 °C</b> [3].	The fluoride anion in the crystal structure ensures high-temperature stability [2] [3].
↳ <b>Chlorapatite</b> (ClAp)	Intermediate thermal stability between FAp and HAp [2].	Chloride anions are the last to leave the crystal structure upon heating [2].

Calcium Compound	Reported Thermal Stability / Decomposition Temperature	Experimental Conditions & Notes
Calcium Palmate (Ca-Carboxylate from PFAD)	14% weight loss at 393 °C [4].	Synthesized from palm fatty acid distillate; data from TGA [4].

The following diagram illustrates the general workflow for characterizing the thermal stability of these materials, as described in the research literature.



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## Insights for Research and Development

The data indicates that "**calcium adipate**" and "calcium apatites" serve entirely different applications due to their vastly different thermal stability profiles.

- **Material Selection is Application-Dependent:** **Calcium adipate**, with stability only up to 103°C, is characteristic of metal-organic frameworks (MOFs) or coordination polymers. These materials are typically investigated for applications like drug delivery, where high temperatures are not encountered [5] [1]. In contrast, calcium apatites are ceramic materials designed for high-temperature processing (e.g., sintering, plasma spraying) in biomaterials, lighting, and waste removal [2] [3].
- **Key Stability Factors:** For apatites, thermal stability is primarily determined by **stoichiometry (Ca/P ratio)** and the **identity of the anion** (OH<sup>-</sup>, F<sup>-</sup>, Cl<sup>-</sup>) in the crystal structure. Fluorapatite (FAp) demonstrates the highest stability, making it suitable for the most demanding high-temperature applications [2] [3].
- **Standardized Methodology:** The experimental protocols are well-established. **Thermogravimetric Analysis (TGA)** is the primary method for determining decomposition temperatures and weight loss, often coupled with **Differential Scanning Calorimetry (DSC)** to analyze thermal transitions [1] [4]. Supplementary techniques like **FTIR** and **XRD** are crucial for verifying chemical structure and crystallinity before and after heating [1].

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**Address:** Ontario, CA 91761, United States

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